

Technical Guide: 2-Hydroxy-5-phenylpentanoic Acid as a Chiral Building Block[1]

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Compound of Interest

Compound Name: 2-Hydroxy-5-phenylpentanoic acid

CAS No.: 104216-93-5

Cat. No.: B2476130

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Core Directive & Executive Summary

2-Hydroxy-5-phenylpentanoic acid (HPPA) is a versatile [ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">](#)

[-hydroxy acid \(AHA\)](#) synthon used primarily in the development of peptidomimetics, protease inhibitors, and depsipeptides. Structurally, it serves as a homolog of [ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">](#)

[-hydroxy-4-phenylbutanoic acid](#) (the hydroxy analogue of homophenylalanine), providing an extended hydrophobic reach that is critical for probing deep hydrophobic pockets in enzymes such as Insulin-Regulated Aminopeptidase (IRAP) and specific Metalloproteinases.

This guide addresses the critical challenge of accessing high-enantiopurity HPPA ([ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">](#)

[ee](#)) and incorporating it into drug scaffolds without racemization. We prioritize biocatalytic reduction as the gold-standard synthesis route due to its scalability and stereochemical rigor compared to traditional diazotization methods.

Key Technical Specifications

Property	Specification
IUPAC Name	2-Hydroxy-5-phenylpentanoic acid
Common Abbreviation	HPPA /
	-OH-HHP (Hydroxy-homohomophenylalanine)
Molecular Formula	
Molecular Weight	194.23 g/mol
Chiral Centers	C2 (Available as
	or
	)
Primary Application	P1/P1' Hydrophobic Anchor in Protease Inhibitors

Strategic Synthesis Protocols

High-fidelity synthesis of chiral HPPA is best achieved through Enzymatic Kinetic Resolution or Asymmetric Ketone Reduction.[1] While chemical diazotization of the corresponding amino acid (L-2-amino-5-phenylpentanoic acid) is possible, it often suffers from partial racemization and relies on expensive non-natural amino acid precursors.[1]

Protocol A: Biocatalytic Reduction of 2-Oxo-5-phenylpentanoic Acid (Preferred)

This protocol utilizes L-Lactate Dehydrogenase (L-LDH) or D-Hydroxyisocaproate Dehydrogenase (D-HicDH) to effect the stereoselective reduction of the ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">

-keto acid precursor. This method is self-validating via NADH consumption monitoring.[1]

Reagents & Equipment

- Substrate: 2-Oxo-5-phenylpentanoic acid (prepared via Friedel-Crafts acylation of benzene with glutaric anhydride followed by hydrolysis, or purchased).
- Enzyme: Recombinant L-LDH (for ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">-isomer) or D-HicDH (for -isomer).
- Cofactor: NADH (reduced nicotinamide adenine dinucleotide).
- Cofactor Regeneration System: Formate Dehydrogenase (FDH) + Sodium Formate.
- Buffer: 100 mM Potassium Phosphate, pH 7.4.

Step-by-Step Workflow

- Substrate Preparation: Dissolve 2-oxo-5-phenylpentanoic acid (10 mM final) in Potassium Phosphate buffer. Adjust pH to 7.4 using 1M KOH. Note: The keto acid is unstable in high alkalinity; maintain pH < 8.0.
- Cofactor Mix: Add NADH (0.1 mM catalytic load) and Sodium Formate (15 mM, 1.5 eq).
- Enzyme Initiation: Add FDH (5 U/mL) and the specific Dehydrogenase (L-LDH or D-HicDH, 10 U/mL).
- Reaction Monitoring: Incubate at 30°C with gentle shaking. Monitor reaction progress via HPLC (C18 column, Acetonitrile/Water + 0.1% TFA) or by tracking UV absorbance decrease at 340 nm (NADH consumption) if not regenerating.
- Workup: Upon >99% conversion (typically 12-24h), acidify to pH 2.0 with 6M HCl to quench the enzyme and protonate the product.
- Extraction: Extract 3x with Ethyl Acetate. Dry combined organics over and concentrate in vacuo.
- Recrystallization: Recrystallize from Hexane/EtOAc to remove trace protein contaminants.

Mechanistic Insight: The use of a formate regeneration system drives the equilibrium forward by removing the oxidized cofactor (

) and prevents product inhibition. The enzyme's stereospecificity ensures

ee without chiral chromatography.

Protocol B: Diazotization of L-2-Amino-5-phenylpentanoic Acid (Alternative)[1]

Use this route only if the chiral amino acid precursor is already available in-house.[1]

- **Dissolution:** Dissolve L-2-amino-5-phenylpentanoic acid (1.0 eq) in 1M at 0°C.
- **Diazotization:** Dropwise add (1.5 eq) aqueous solution while maintaining temperature °C.
- **Hydrolysis:** Allow to warm to room temperature and stir for 12 hours. The diazonium intermediate undergoes substitution by water with retention of configuration (via double inversion involving the neighboring carboxylate group) or inversion depending on conditions. Critical: In dilute acid, retention is often observed due to neighboring group participation, but strict ee analysis is required.

Applications in Drug Development[2][3]

HPPA is a critical "spacer" molecule. In rational drug design, standard phenyl-alanine derivatives often fail to reach deep hydrophobic pockets in metalloproteases.[1] HPPA extends the phenyl ring by two methylene units relative to phenyllactic acid, and one unit relative to -hydroxy-homophenylalanine.

Logic of Design: The "Reach" Factor

- Mandelic Acid: Too short; rigid rotation.

- Phenyllactic Acid: Standard hydrophobic fit (e.g., typical protease inhibitors).
- HPPA: Extended flexible tether. Ideal for Insulin-Regulated Aminopeptidase (IRAP) inhibitors and ACE inhibitor analogs where the S1' pocket is deep and narrow.[1]

Workflow: Incorporation into Peptidomimetics

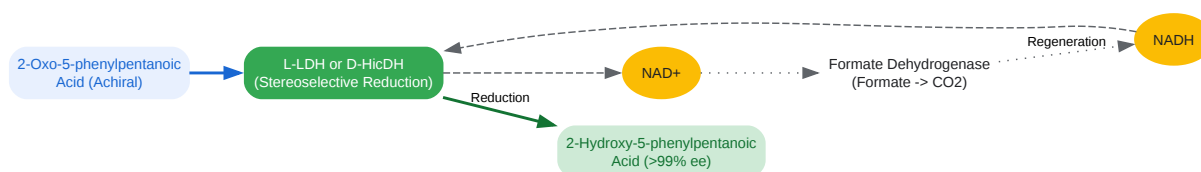
To use HPPA as a building block, the hydroxyl group must be protected or activated carefully to prevent O-acylation vs. coupling.

- Protection: Protect the -hydroxyl group as a TBS ether (TBSOTf, 2,6-lutidine) or Acetate (Ac2O, Pyridine) depending on the stability required.
- Activation: Convert the carboxylic acid to a Pentafluorophenyl ester (Pfp-OH, DCC) or use HATU activation for coupling to the amine of the next residue.
- Deprotection: TBS is removed with TBAF; Acetate with LiOH.

Visualization of Workflows

Diagram 1: Biocatalytic Synthesis & Stereochemical Control

This pathway illustrates the enzymatic route, highlighting the cofactor regeneration cycle that makes the process economically viable.

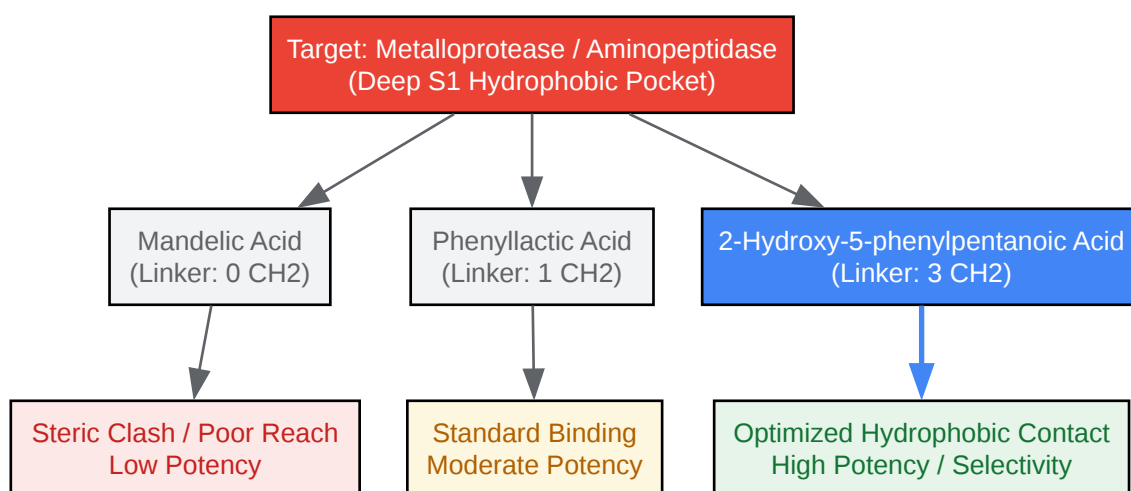


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Caption: Stereoselective enzymatic reduction cycle coupled with cofactor regeneration for high-yield synthesis.

Diagram 2: Pharmacophore Mapping in Protease Inhibition

This logic tree demonstrates why a researcher would select HPPA over shorter homologs.



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Caption: Structural logic for selecting HPPA to probe deep hydrophobic pockets in drug targets.

Analytical Characterization Data

To ensure the integrity of the building block before use in synthesis, the following analytical standards must be met.

Test	Method	Acceptance Criteria
Purity (HPLC)	C18, 5-95% MeCN/H ₂ O (0.1% TFA)	Area
Enantiomeric Excess	Chiral HPLC (Chiralpak AD-H or OD-H)	ee
1H NMR (DMSO-d ₆)	400 MHz	12.4 (s, 1H, COOH), 7.1-7.3 (m, 5H, Ar-H), 3.9 (dd, 1H, -H), 2.5 (t, 2H, -H), 1.6-1.8 (m, 4H, -H).
Specific Rotation	Polarimetry (, MeOH)	(for -isomer) [Verify with specific batch]

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